A Technical Guide to the Spectroscopic Characterization of 2-Fluoro-5-phenoxypyridine

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Compound of Interest

Compound Name:	*2-Fluoro-5-phenoxypyridine*
CAS No.:	*2230799-30-9*
Cat. No.:	*B2586825*

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Introduction

2-Fluoro-5-phenoxypyridine is a key heterocyclic compound with a molecular formula of $C_{11}H_8FNO$. Its structure, featuring a fluorinated pyridine ring linked to a phenoxy group, makes it a valuable building block in medicinal chemistry and materials science. The presence and position of the fluorine atom can significantly influence the molecule's electronic properties, lipophilicity, and metabolic stability, making it a person of interest in drug discovery programs. [1] A thorough understanding of its structural and electronic characteristics is paramount for its effective application. This guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—used to characterize **2-Fluoro-5-phenoxypyridine**. The focus is not only on the data itself but also on the underlying principles and experimental considerations that ensure data integrity and accurate interpretation.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Detailed Elucidation

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NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. For **2-Fluoro-5-phenoxypyridine**, a combination of ^{1}H, ^{13}C, and ^{19}F NMR experiments provides a complete picture of the molecular framework.

^{1}H NMR Spectroscopy: Mapping the Proton Environment

The ^{1}H NMR spectrum of **2-Fluoro-5-phenoxypyridine** is predicted to exhibit distinct signals for the protons on both the pyridine and phenoxy rings. The electron-withdrawing nature of the fluorine atom and the nitrogen atom in the pyridine ring, along with the ether linkage, will influence the chemical shifts of the neighboring protons.

Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$):

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-6	8.05	d	J(H-6, F-2) = 2.5
H-4	7.45	dd	J(H-4, H-3) = 8.5, J(H-4, F-2) = 5.0
H-3	7.20	ddd	J(H-3, H-4) = 8.5, J(H-3, F-2) = 9.0, J(H-3, H-6) = 0.5
H-2', H-6'	7.40	t	J = 7.9
H-4'	7.22	t	J = 7.4
H-3', H-5'	7.10	d	J = 8.1

Interpretation and Rationale:

- H-6: This proton is ortho to the nitrogen and meta to the fluorine, and is expected to be the most deshielded proton on the pyridine ring, appearing at the lowest field. It will likely appear as a doublet due to coupling with the fluorine atom.
- H-4: This proton is para to the fluorine and will be influenced by both the fluorine and the phenoxy group. It is expected to be a doublet of doublets due to coupling with H-3 and the

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fluorine atom.

- H-3: This proton is ortho to the fluorine and will show a larger coupling constant with the fluorine. It is expected to be a doublet of doublet of doublets due to coupling with H-4, the fluorine, and a small long-range coupling to H-6.

- Phenoxy Protons (H-2'/H-6', H-4', H-3'/H-5'): These protons will exhibit the classic pattern of a monosubstituted benzene ring, with the ortho and meta protons appearing as triplets and the para proton as a triplet, though some overlap may occur. Protons on a carbon adjacent to an ether oxygen typically show chemical shifts in the 3.4 to 4.5 δ range.[2][3]

^{13}C NMR Spectroscopy: Probing the Carbon Skeleton

The proton-decoupled ^{13}C NMR spectrum will provide information on the number of unique carbon atoms and their electronic environment. The C-F coupling will be a key feature in assigning the signals of the fluorinated pyridine ring.

Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$):

Carbon	Predicted Chemical Shift (δ, ppm)	Multiplicity (due to C-F coupling)	Coupling Constant (^{1}JCF, ^{2}JCF, ^{3}JCF, ^{4}JCF in Hz)
C-2	163.5	d	^{1}J(C-2, F-2) ≈ 240
C-5	155.0	s	
C-6	148.0	d	^{3}J(C-6, F-2) ≈ 4
C-4	125.0	d	^{3}J(C-4, F-2) ≈ 15
C-3	112.0	d	^{2}J(C-3, F-2) ≈ 40
C-1'	157.0	s	
C-2', C-6'	120.0	s	
C-4'	124.0	s	
C-3', C-5'	129.8	s	

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Interpretation and Rationale:

- C-2: The carbon directly bonded to the fluorine atom will exhibit a large one-bond coupling constant (^1JCF) and will be significantly downfield.[1]
- C-3 and C-4: These carbons will show smaller two-bond (^2JCF) and three-bond (^3JCF) couplings to the fluorine, respectively.[1]
- C-5 and C-6: C-5, being attached to the phenoxy group, will be deshielded. C-6 will show a small three-bond C-F coupling.
- Phenoxy Carbons: The chemical shifts of the phenoxy ring carbons will be consistent with a typical phenoxy group, with C-1' (the carbon attached to the ether oxygen) being the most deshielded.

^{19}F NMR Spectroscopy: A Sensitive Probe

^{19}F NMR is highly sensitive to the local electronic environment. The chemical shift of the fluorine atom in **2-Fluoro-5-phenoxypyridine** will be characteristic of a fluorine atom on a pyridine ring.

Predicted ^{19}F NMR Data (470 MHz, $CDCl_3$):

Nucleus	Predicted Chemical Shift (δ, ppm)	Multiplicity
F-2	-68.0	ddd

Interpretation and Rationale:

- The chemical shift is predicted to be in the typical range for 2-fluoropyridines.[4] The multiplicity will be a doublet of doublet of doublets due to coupling with H-3, H-4, and H-6. The magnitude of these couplings provides further structural confirmation.

Experimental Protocol for NMR Data Acquisition

A self-validating protocol is crucial for obtaining high-quality, reproducible NMR data.

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- Sample Preparation:
  - Weigh approximately 5-10 mg of **2-Fluoro-5-phenoxypyridine** into a clean, dry NMR tube.
  - Add approximately 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard. $CDCl_3$ is a good choice for many organic compounds due to its excellent dissolving power and relative inertness.
  - Cap the NMR tube and gently agitate to ensure complete dissolution.
- Instrument Setup and Data Acquisition:
  - Insert the sample into the NMR spectrometer.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to achieve optimal homogeneity, as indicated by the shape of the TMS signal.
  - Acquire the ^1H NMR spectrum using a standard pulse sequence. Key parameters to consider are the spectral width, acquisition time, and relaxation delay.
  - Acquire the proton-decoupled ^{13}C NMR spectrum. A larger number of scans will be required due to the lower natural abundance of ^{13}C.
  - Acquire the ^{19}F NMR spectrum.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decays (FIDs).
  - Phase the spectra to obtain pure absorption lineshapes.
  - Calibrate the ^1H and ^{13}C spectra to the TMS signal at 0.00 ppm.
  - Integrate the signals in the ^1H spectrum.

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- Analyze the chemical shifts, multiplicities, and coupling constants.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy provides valuable information about the functional groups present in a molecule. The IR spectrum of **2-Fluoro-5-phenoxypyridine** will be dominated by absorptions from the aromatic rings, the C-F bond, and the C-O-C ether linkage.

Predicted Characteristic IR Absorptions:

Wavenumber (cm^{-1})	Vibration
3100-3000	Aromatic C-H stretch
1600-1450	Aromatic C=C stretch
1250-1200	Aryl-O stretch (asymmetric)
1100-1000	C-F stretch
1050-1000	Aryl-O stretch (symmetric)

Interpretation and Rationale:

- Aromatic C-H and C=C Stretches: These bands confirm the presence of the aromatic rings.
- Aryl-O Stretch: The asymmetric and symmetric stretching of the aryl ether C-O-C bond is a key diagnostic feature.[5][6] Aryl alkyl ethers typically show two strong bands around 1250 cm^{-1} and 1040 cm^{-1}.[6]
- C-F Stretch: The C-F stretch is typically found in the 1100-1000 cm^{-1} region and can sometimes be difficult to distinguish from other absorptions in this fingerprint region.

Experimental Protocol for IR Data Acquisition (Attenuated Total Reflectance - ATR)

- Instrument Preparation: Ensure the ATR crystal is clean. Record a background spectrum.

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- Sample Application: Place a small amount of the solid **2-Fluoro-5-phenoxypyridine** onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Collect the sample spectrum.
- Data Processing: The software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can aid in its identification and structural elucidation.

Predicted Mass Spectrum (Electron Ionization - EI):

m/z	Predicted Fragment
189	$[M]^{+\cdot}$ (Molecular Ion)
160	$[M - CHO]^{+\cdot}$
132	$[M - C_2H_2O]^{+\cdot}$
95	$[C_5H_4FN]^{+\cdot}$
77	$[C_6H_5]^{+}$

Interpretation and Rationale:

- Molecular Ion Peak ($[M]^{+\cdot}$): The peak at m/z 189 corresponds to the molecular weight of **2-Fluoro-5-phenoxypyridine** ($C_{11}H_8FNO$).
- Fragmentation Pattern: The fragmentation of phenoxy-containing compounds can be complex.[7] Common fragmentation pathways for aromatic ethers involve cleavage of the ether bond. The loss of the phenoxy radical would lead to a fragment at m/z 95, corresponding to the 2-fluoropyridinyl cation. The formation of a phenyl cation at m/z 77 is

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also a common fragmentation pathway for phenyl-containing compounds. Other fragments can arise from rearrangements and further fragmentation of the initial ions.

Experimental Protocol for MS Data Acquisition (Electrospray Ionization - ESI)

- Sample Preparation: Prepare a dilute solution of **2-Fluoro-5-phenoxypyridine** in a suitable solvent such as methanol or acetonitrile.
- Instrument Setup:
  - Introduce the sample solution into the ESI source via a syringe pump or liquid chromatography system.
  - Optimize the ESI source parameters, such as the capillary voltage, cone voltage, and gas flow rates, to achieve a stable and intense signal for the protonated molecule $[M+H]^+$.
- Data Acquisition: Acquire the mass spectrum over a suitable m/z range.
- Data Analysis: Identify the molecular ion peak (or the protonated molecule $[M+H]^+$ in the case of ESI) and analyze the fragmentation pattern.

Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the comprehensive spectroscopic analysis of **2-Fluoro-5-phenoxypyridine**.

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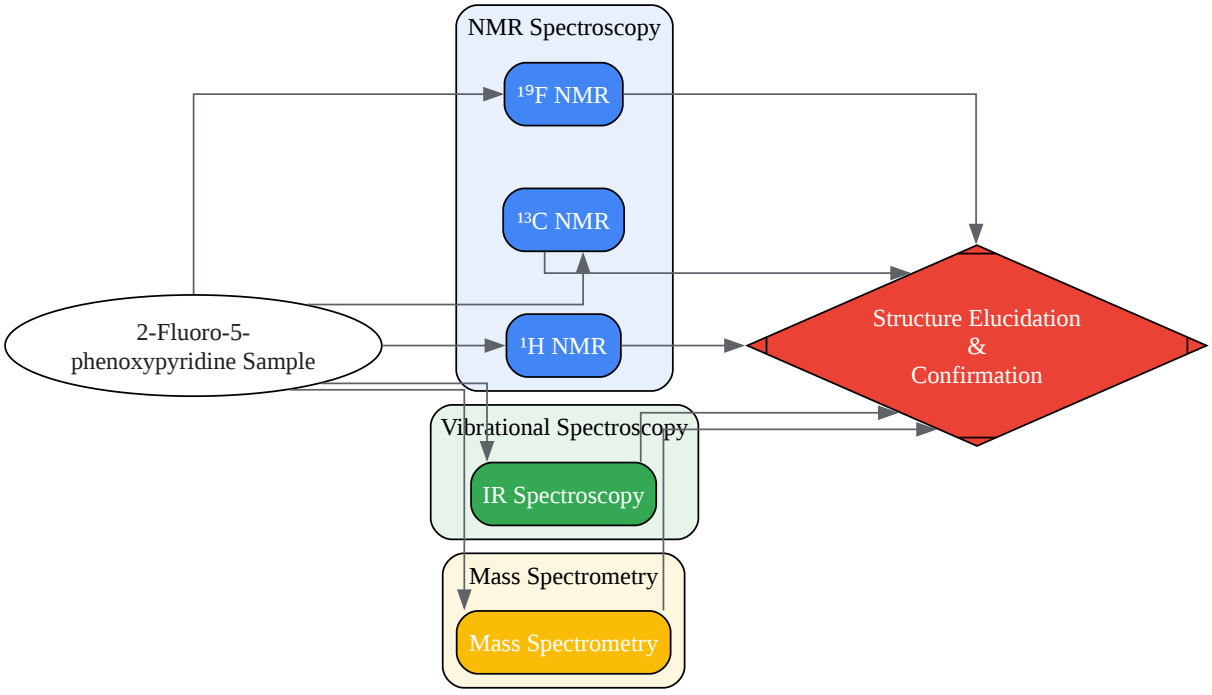

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Caption: A logical workflow for the spectroscopic analysis of **2-Fluoro-5-phenoxypyridine**.

Conclusion

The comprehensive spectroscopic analysis of **2-Fluoro-5-phenoxypyridine**, integrating ^{1}H, ^{13}C, and ^{19}F NMR, IR, and MS data, provides a robust and unambiguous characterization of its molecular structure. The predicted data and interpretation presented in this guide serve as a valuable reference for researchers working with this compound and highlight the power of these analytical techniques in modern chemistry. The causality behind experimental choices, such as solvent selection and instrument parameters, is critical for obtaining high-quality data, and the self-validating protocols described herein provide a framework for achieving this.

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